

# The Synthesis and Profile of 3,5-Dibromohexanoic Acid: A Technical Whitepaper

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## Compound of Interest

Compound Name: 3,5-Dibromohexanoic acid

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## Abstract

**3,5-Dibromohexanoic acid**, a halogenated carboxylic acid, serves as a notable intermediate in organic synthesis, particularly in the formation of lactone structures. This technical guide provides a comprehensive overview of its synthesis, chemical properties, and spectroscopic profile. While not a compound with direct therapeutic applications, its role as a precursor highlights its importance in synthetic chemistry. This document details a plausible synthetic protocol, presents its physicochemical properties in a structured format, and offers insights into its spectroscopic characteristics.

## Introduction

The discovery and synthesis of halogenated organic compounds are of significant interest to the chemical and pharmaceutical sciences. These compounds often serve as versatile building blocks for more complex molecules, including pharmacologically active agents. **3,5-Dibromohexanoic acid** (CAS No. 62232-07-9) is one such molecule, primarily recognized for its role as a key intermediate in the synthesis of  $\gamma$ -hexenolactone.<sup>[1]</sup> This whitepaper aims to consolidate the available technical information on **3,5-Dibromohexanoic acid**, providing a valuable resource for researchers in organic synthesis and drug discovery.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3,5-Dibromohexanoic acid** is presented below. These properties have been compiled from various chemical databases.

Table 1: Physicochemical Properties of **3,5-Dibromohexanoic Acid**

Property	Value	Source
IUPAC Name	3,5-dibromohexanoic acid	PubChem[2]
CAS Number	62232-07-9	PubChem[2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>2</sub>	PubChem[2]
Molecular Weight	273.95 g/mol	PubChem[2]
Canonical SMILES	<chem>CC(C(CC(=O)O)Br)CBr</chem>	PubChem[2]
InChI Key	SCWHLRWURVIAHZ-UHFFFAOYSA-N	PubChem[2]
Appearance	Not available	
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Not available	

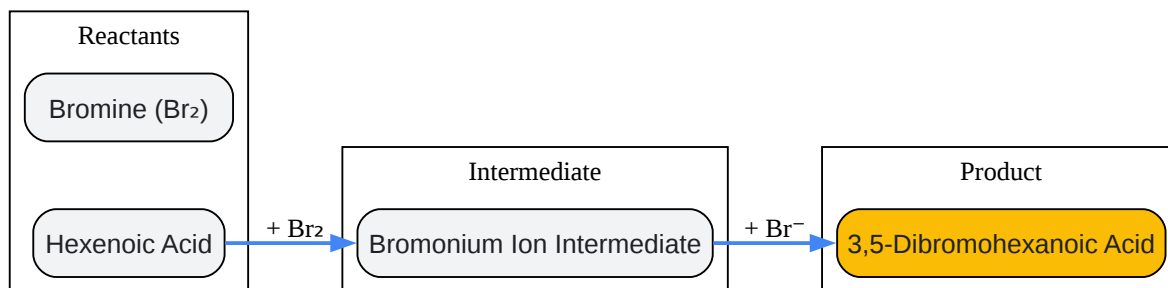
Table 2: Predicted and Expected Spectroscopic Data for **3,5-Dibromohexanoic Acid**

Spectroscopy	Feature	Expected Chemical Shift / Range
<sup>1</sup> H NMR	-COOH	~10-12 ppm (broad singlet)
	-CH(Br)-	~4.0-4.5 ppm (multiplet)
	-CH <sub>2</sub> -	~2.0-3.0 ppm (multiplets)
	-CH <sub>3</sub>	~1.7-1.9 ppm (doublet)
<sup>13</sup> C NMR	-C=O	~170-180 ppm
	-CH(Br)-	~45-55 ppm
	-CH <sub>2</sub> -	~30-45 ppm
	-CH <sub>3</sub>	~20-25 ppm
IR Spectroscopy	O-H stretch (acid)	2500-3300 cm <sup>-1</sup> (broad)
	C=O stretch (acid)	1700-1725 cm <sup>-1</sup> (strong)
	C-Br stretch	500-600 cm <sup>-1</sup>
Mass Spectrometry	Molecular Ion [M] <sup>+</sup>	m/z 272/274/276 (isotopic pattern for Br <sub>2</sub> )
Fragmentation	Loss of Br, H <sub>2</sub> O, COOH	

## Synthesis of 3,5-Dibromohexanoic Acid

The synthesis of **3,5-Dibromohexanoic acid** is historically linked to the production of  $\gamma$ -hexenolactone. A seminal study by Findlay et al. is cited as the first to describe the bromination of a hexanoic acid precursor to yield this dibrominated intermediate.<sup>[1]</sup> Modern protocols have since refined this approach.<sup>[1]</sup>

The most plausible synthetic route involves the electrophilic addition of bromine across the double bond of a suitable hexenoic acid, such as hex-3-enoic acid or hex-4-enoic acid. The reaction proceeds via a bromonium ion intermediate, which is then attacked by a bromide ion.



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Caption: Synthesis pathway of **3,5-Dibromohexanoic acid**.

## Experimental Protocol: Bromination of Hexenoic Acid

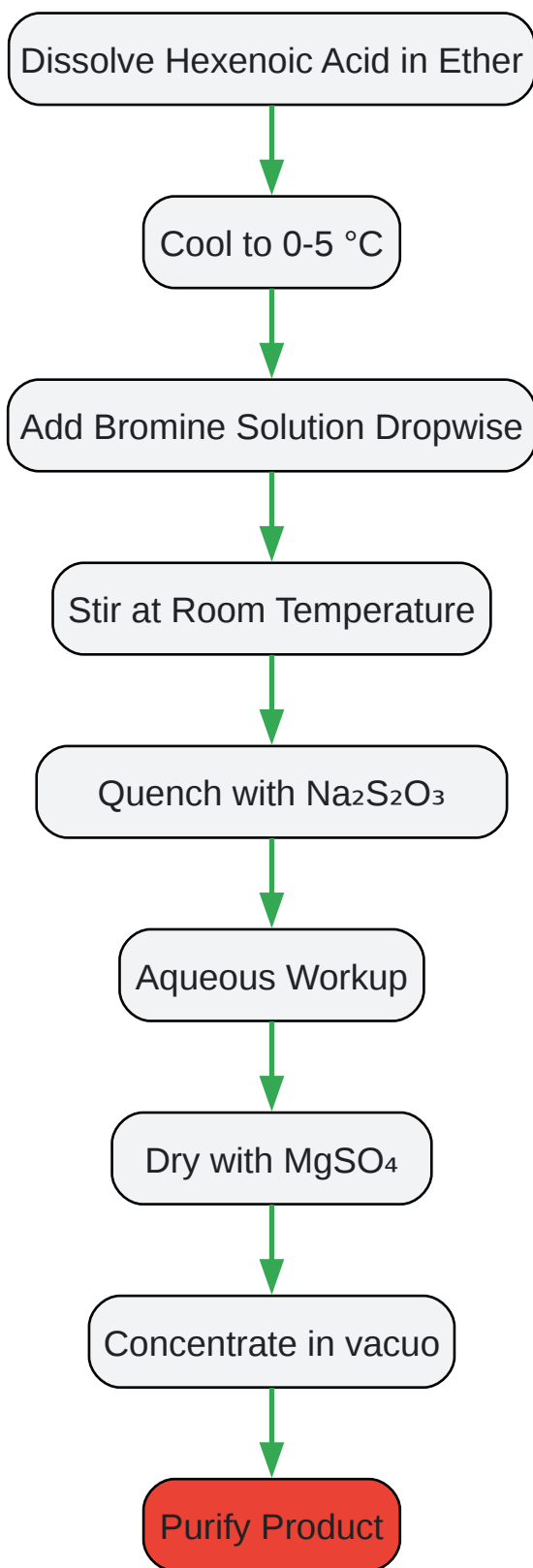
The following is a generalized experimental protocol based on modern methods for the bromination of unsaturated carboxylic acids.<sup>[1]</sup>

Materials:

- Hex-3-enoic acid (or other suitable isomer)
- Bromine ( $\text{Br}_2$ )
- Diethyl ether
- Deionized water
- Sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution, saturated
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution, saturated
- Hydrochloric acid ( $\text{HCl}$ ), 2M

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve the hexenoic acid in diethyl ether.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in diethyl ether dropwise to the stirred solution of the acid. The addition should be controlled to maintain the temperature below 10 °C. The characteristic red-brown color of bromine should disappear as it reacts.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.
- Quench the reaction by adding a saturated solution of sodium thiosulfate until the red-brown color of any excess bromine is discharged.
- Transfer the mixture to a separatory funnel and wash sequentially with deionized water, saturated sodium bicarbonate solution, and finally with 2M hydrochloric acid.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **3,5-Dibromohexanoic acid**.
- Further purification can be achieved by column chromatography or recrystallization, if the product is a solid at room temperature.



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Caption: Experimental workflow for the synthesis.

## Role in Organic Synthesis

The primary documented utility of **3,5-Dibromohexanoic acid** is as a precursor to  $\gamma$ -hexenolactone. Treatment of the dibrominated acid with hot water or a mild base can facilitate an intramolecular esterification (lactonization) to form the corresponding  $\gamma$ -lactone.<sup>[1]</sup> This transformation underscores the importance of **3,5-Dibromohexanoic acid** as an intermediate in the synthesis of valuable flavor and fragrance compounds.

## Conclusion

**3,5-Dibromohexanoic acid** is a halogenated carboxylic acid whose significance lies in its role as a synthetic intermediate rather than a standalone functional molecule in drug development. Its synthesis, achievable through the electrophilic bromination of a hexenoic acid precursor, is a classic example of alkene chemistry. While detailed experimental and spectroscopic data for this specific compound are not widely published, its chemical properties and expected analytical characteristics can be inferred from its structure and the behavior of similar molecules. This guide provides a foundational understanding of **3,5-Dibromohexanoic acid** for researchers and professionals in the chemical sciences.

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## References

- 1. 3,5-Dibromohexanoic acid (62232-07-9) for sale [vulcanchem.com]
- 2. 3,5-Dibromohexanoic acid | C<sub>6</sub>H<sub>10</sub>Br<sub>2</sub>O<sub>2</sub> | CID 71388526 - PubChem [pubchem.ncbi.nlm.nih.gov]
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